

2-Methyl-1,3-cyclohexadiene CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Methyl-1,3-cyclohexadiene

Cat. No.: B074879

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2-Methyl-1,3-cyclohexadiene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **2-Methyl-1,3-cyclohexadiene**, including its chemical identity and physicochemical properties. It is important to note that while the physical and chemical characteristics of this compound are documented, there is a significant lack of in-depth, publicly available research on its biological activities, potential therapeutic applications, and associated experimental protocols relevant to drug development.

Core Compound Information

CAS Number: 1489-57-2[1]

Molecular Weight: 94.15 g/mol [1]

Physicochemical Data

The following table summarizes the key quantitative data for **2-Methyl-1,3-cyclohexadiene**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀	PubChem[1]
Boiling Point	107.5 - 108 °C at 760 mmHg	The Good Scents Company[2], Stenutz[3]
Flash Point	2.78 °C (37.00 °F) TCC	The Good Scents Company[2]
Vapor Pressure	24.165 mmHg at 25 °C (estimated)	The Good Scents Company[2]
Water Solubility	54.36 mg/L at 25 °C (estimated)	The Good Scents Company[2]
logP (o/w)	3.009 (estimated)	The Good Scents Company[2]
Kovats Retention Index	791 (Standard non-polar)	PubChem[1]

Biological Activity and Toxicological Information

Currently, there is a notable scarcity of published studies focusing on the specific pharmacological, metabolic, and toxicological profiles of **2-Methyl-1,3-cyclohexadiene**. The Human Metabolome Database (HMDB) lists the compound, but detailed information on its biological role or pathways is not provided. A human health tier I assessment has been conducted, but comprehensive toxicological data, such as acute toxicity, is not determined.[1]
[2]

While specific data for the 2-methyl derivative is lacking, the broader class of compounds containing a 1,3-cyclohexadiene scaffold has been associated with a range of bioactivities, including neuroprotective, anti-inflammatory, anti-bacterial, and anti-cancer effects.[4] However, it is crucial to emphasize that these activities are not directly attributed to **2-Methyl-1,3-cyclohexadiene** and further research would be required to determine if it exhibits any of these properties.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Methyl-1,3-cyclohexadiene** are not extensively detailed in readily available scientific literature. Analytical

methods such as reverse-phase High-Performance Liquid Chromatography (HPLC) can be utilized for its separation and analysis.^[5]

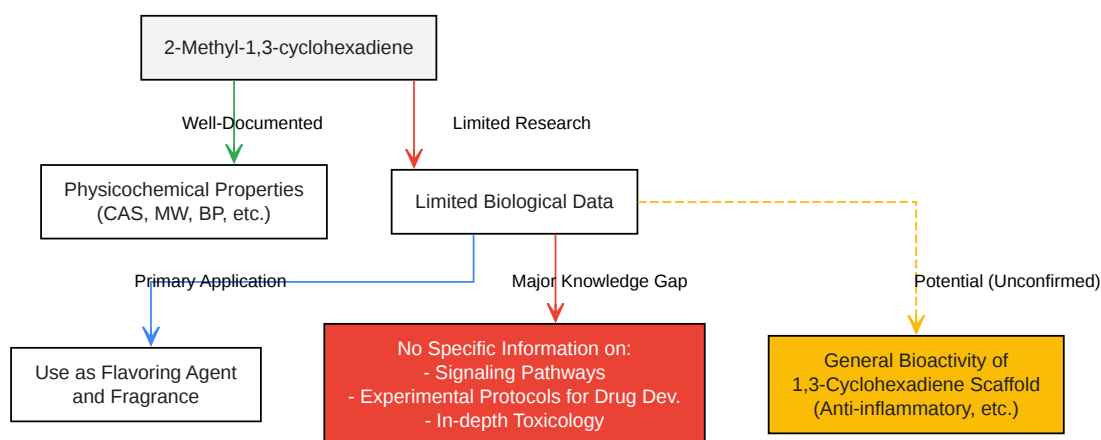
Note on a Structurally Related Compound: 2-Methyl-1,3-cyclohexanedione

It is important to distinguish **2-Methyl-1,3-cyclohexadiene** from the structurally similar, but chemically distinct, 2-Methyl-1,3-cyclohexanedione (CAS Number: 1193-55-1).^[6] The latter is a dione, not a diene, and is a well-documented intermediate in organic synthesis.^[7] It serves as a precursor for various products, including pharmaceuticals, agrochemicals, and 2-methylresorcinol.^{[7][8][9]} Extensive literature, including detailed synthesis protocols, is available for 2-Methyl-1,3-cyclohexanedione due to its utility as a chemical building block.^{[7][8][10]}

Signaling Pathways and Experimental Workflows

Due to the limited research on the biological effects of **2-Methyl-1,3-cyclohexadiene**, there is no information available on its interaction with cellular signaling pathways or established experimental workflows for its investigation in a drug development context. Consequently, the creation of diagrams for signaling pathways or experimental workflows is not applicable at this time.

The following is a logical diagram illustrating the current state of knowledge regarding this compound.



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Caption: Knowledge map for **2-Methyl-1,3-cyclohexadiene**.

Conclusion

In summary, **2-Methyl-1,3-cyclohexadiene** is a well-characterized chemical entity in terms of its physical properties. However, for professionals in research and drug development, the current body of scientific literature is insufficient to provide a comprehensive technical guide on its biological effects, therapeutic potential, or relevant experimental methodologies. Future research is required to elucidate any potential pharmacological significance of this compound.

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